

An In-depth Technical Guide to 3-(Chloromethyl)tetrahydrofuran

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Compound of Interest

Compound Name: 3-(Chloromethyl)tetrahydrofuran

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Abstract

3-(Chloromethyl)tetrahydrofuran, a heterocyclic organic compound, serves as a versatile building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents. Its tetrahydrofuran core is a prevalent scaffold in numerous biologically active molecules. This technical guide provides a comprehensive overview of **3-(Chloromethyl)tetrahydrofuran**, including its chemical identity, physicochemical properties, detailed experimental protocols for its synthesis, and its applications in drug discovery.

Chemical Identity and Synonyms

The compound with the systematic IUPAC name 3-(chloromethyl)oxolane is also widely known as **3-(Chloromethyl)tetrahydrofuran**. Throughout this guide, both names will be used interchangeably.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	3-(chloromethyl)oxolane
Synonyms	3-(Chloromethyl)tetrahydrofuran, FURAN, 3-(CHLOROMETHYL)TETRAHYDRO-
CAS Number	89181-22-6
Molecular Formula	C ₅ H ₉ ClO
Molecular Weight	120.58 g/mol

Physicochemical Properties

Understanding the physical and chemical properties of **3-(Chloromethyl)tetrahydrofuran** is crucial for its handling, storage, and application in chemical synthesis.

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Colorless to light yellow liquid	[1] [2]
Boiling Point	55-56 °C at 16 Torr	[3]
Density	1.074 ± 0.06 g/cm ³ (Predicted)	[3]

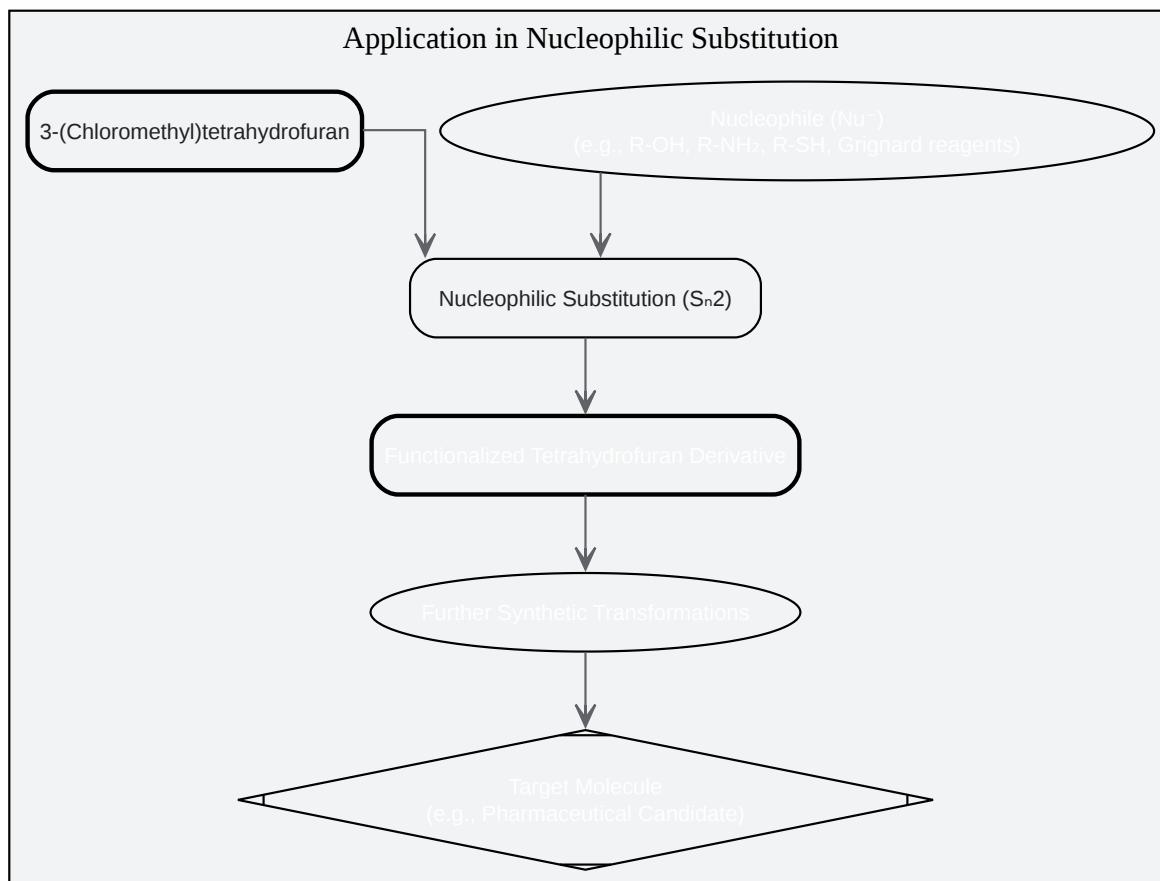
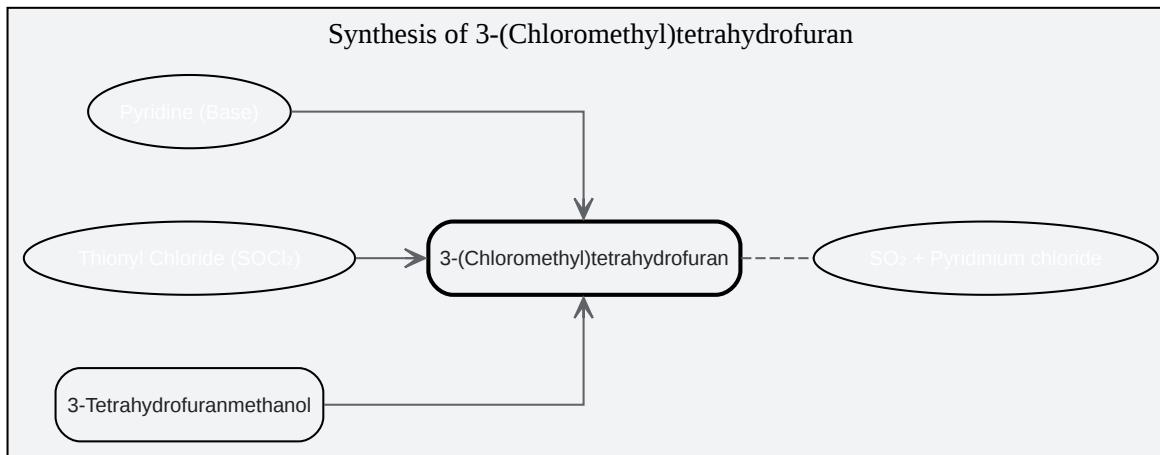
Note: Much of the publicly available data is for the isomeric 2-(Chloromethyl)tetrahydrofuran. The data presented here is specific to the 3-substituted isomer wherever possible.

Experimental Protocols

Synthesis of **3-(Chloromethyl)tetrahydrofuran**

A common and effective method for the synthesis of **3-(Chloromethyl)tetrahydrofuran** involves the chlorination of 3-tetrahydrofuranmethanol. This can be achieved using various chlorinating agents, with thionyl chloride being a prevalent choice.

Reaction Scheme:



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References

- 1. CAS 3003-84-7: 2-(Chloromethyl)tetrahydrofuran [cymitquimica.com]
- 2. 89181-22-6|3-(Chloromethyl)tetrahydrofuran|BLD Pharm [bldpharm.com]
- 3. Thieme E-Books & E-Journals [thieme-connect.de]
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